

Spectroscopic data (NMR, IR, MS) of 6-Bromo-5-methoxyquinoline.

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Compound of Interest

Compound Name: 6-Bromo-5-methoxyquinoline

CAS No.: 36022-95-4

Cat. No.: B3014496

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Technical Guide: Spectroscopic Profiling of 6-Bromo-5-methoxyquinoline

CAS Registry Number: 36022-95-4 Molecular Formula: $C_{10}H_8BrNO$ Molecular Weight: 238.08 g/mol

Part 1: Structural Context & Synthesis Logic

1.1 Scaffold Analysis 6-Bromo-5-methoxyquinoline is a regioisomer critical in the development of antimalarial agents and kinase inhibitors. Its structure consists of a fused benzene and pyridine ring (quinoline), substituted at the C5 position with an electron-donating methoxy group (-OMe) and at the C6 position with an electron-withdrawing bromine atom (-Br).

- **Electronic Push-Pull:** The 5-methoxy group exerts a strong mesomeric donating effect (+M), directing electron density primarily to the ortho (C6, C4) and para (C8) positions. However, the C6 position is occupied by Bromine. This steric and electronic crowding at C5/C6 creates a unique spectroscopic signature, particularly in the Nuclear Overhauser Effect (NOE) and coupling constants.

- **Synthetic Pathway:** Unlike 8-bromo-5-methoxyquinoline (the thermodynamic product of direct bromination), the 6-bromo isomer often requires directed synthesis, such as the Skraup reaction using 4-bromo-3-methoxyaniline or functional group interconversion from 6-bromo-5-nitroquinoline.

1.2 Impurity Profile Common impurities include:

- **8-Bromo-5-methoxyquinoline:** The regioisomer formed during non-selective bromination. Distinguished by the coupling pattern of protons on the benzene ring.
- **5-Methoxyquinoline:** Starting material (lacking Br isotopic pattern in MS).

Part 2: Spectroscopic Data Analysis

Mass Spectrometry (MS)

Method: Electron Impact (EI) or Electrospray Ionization (ESI+).

Parameter	Value (m/z)	Interpretation
Molecular Ion (M ⁺)	237 / 239	Characteristic 1:1 doublet intensity ratio indicating the presence of one Bromine atom (and).
Base Peak	237/239	The molecular ion is typically stable in quinolines.
Fragment [M-15] ⁺	222 / 224	Loss of Methyl radical () from the methoxy group.
Fragment [M-28] ⁺	209 / 211	Loss of CO (common in aryl methyl ethers after methyl loss).
Fragment [M-Br] ⁺	158	Loss of Bromine atom; yields the 5-methoxyquinoline cation.

Diagnostic Rule: The presence of equal intensity peaks at m/z 237 and 239 is the primary confirmation of monobromination.

Infrared Spectroscopy (IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

Functional Group	Wavenumber (cm ⁻¹)	Vibrational Mode
C-H (Aromatic)	3050 – 3010	Ar-H stretching.
C-H (Methoxy)	2960 – 2840	C-H stretching of the group.
C=N / C=C	1620, 1590, 1490	Quinoline ring skeletal vibrations.
C-O-C (Ether)	1265 – 1240	Aryl-alkyl ether asymmetric stretching (Strong).
C-Br	600 – 500	C-Br stretching (often weak/obscured in fingerprint).

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃ (Deuterated Chloroform) or DMSO-d₆.

A. ¹H NMR (Proton NMR) - 400 MHz

- Pyridine Ring (H2, H3, H4): Typical AMX or ABX system.
- Benzene Ring (H7, H8): Since positions 5 and 6 are substituted, only H7 and H8 remain. They form an AB system (two doublets) with ortho-coupling.

Position	Shift (δ ppm)*	Multiplicity	Coupling (J Hz)	Assignment Logic
H2	8.85 – 8.95	dd		Most deshielded due to adjacent Nitrogen.
H4	8.30 – 8.40	d / dd		Peri-position to C5-OMe; slightly shielded relative to unsubstituted quinoline.
H3	7.35 – 7.45	dd		Beta to Nitrogen.
H7	7.70 – 7.80	d		Ortho to Br (deshielding).
H8	7.05 – 7.15	d		Para to OMe (shielding effect dominates).
-OCH ₃	4.00 – 4.05	s	-	Methoxy singlet.

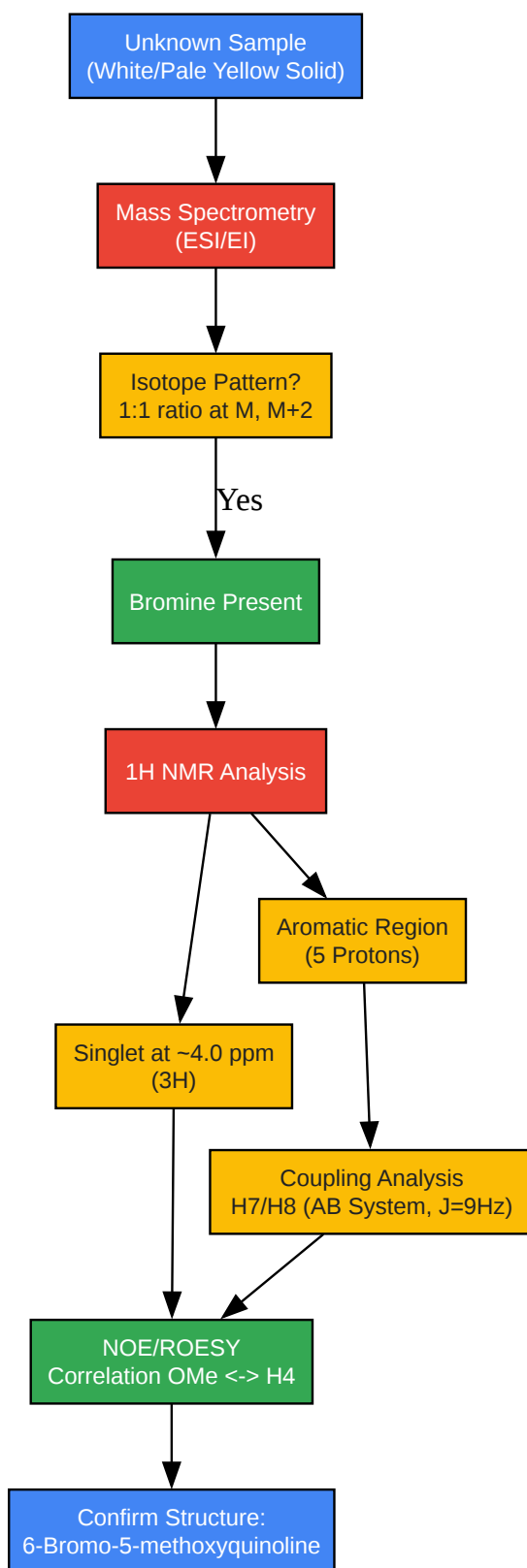
Note: Chemical shifts are predicted estimates based on chemometric analysis of 5-methoxyquinoline and 6-bromoquinoline analogs due to the rarity of the specific isomer in open databases.

B. ¹³C NMR (Carbon NMR) - 100 MHz

Carbon Type	Shift (δ ppm)	Assignment
C-O (C5)	153.0 – 155.0	Ipso-carbon attached to Oxygen (deshielded).
C2	150.0 – 151.0	Alpha to Nitrogen.
C4	130.0 – 132.0	Quaternary bridgehead.
C8a	145.0 – 148.0	
C6 (C-Br)	115.0 – 118.0	Ipso-carbon attached to Br (shielded by heavy atom effect).
-OCH ₃	56.0 – 56.5	Methoxy carbon.

Part 3: Visualization & Workflows

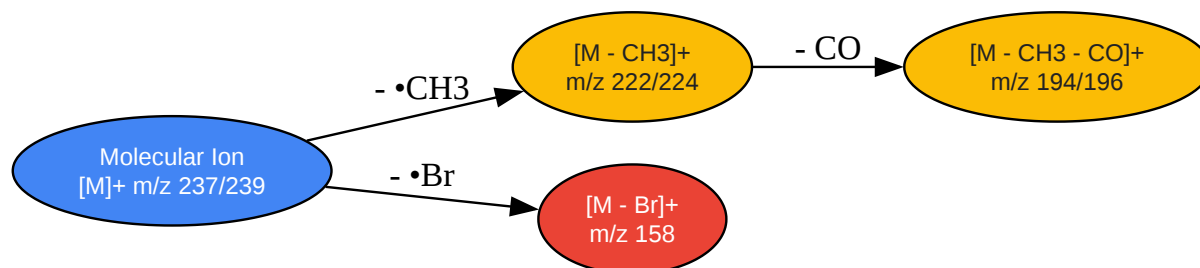
Structural Elucidation Workflow



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Caption: Logical workflow for confirming the 6-bromo-5-methoxy regioisomer using MS isotopes and NMR coupling constants.

MS Fragmentation Pathway



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Caption: Primary fragmentation pathways observed in EI-MS for methoxy-bromo-quinolines.

Part 4: Experimental Protocol (Sample Preparation)

To ensure high-fidelity spectral data, sample purity is paramount.

Protocol 1: NMR Sample Preparation

- Mass: Weigh 5–10 mg of **6-Bromo-5-methoxyquinoline**.
- Solvent: Add 0.6 mL of CDCl_3 (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.
- Filtration: If the solution is cloudy, filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., KBr from synthesis).
- Acquisition: Run at 298 K. Set relaxation delay (d_1) to $>1.0\text{s}$ to ensure integration accuracy of the methoxy singlet vs aromatic protons.

Protocol 2: Differentiation from 8-Bromo Isomer

- Challenge: The 8-bromo isomer is a common byproduct.
- Solution: Check the coupling of the proton at C7/C8.

- 6-Bromo-5-methoxy: H7 and H8 are ortho (Hz).
- 8-Bromo-5-methoxy: H6 and H7 are ortho (Hz).
- Differentiation: Use NOESY. In the 5-methoxy-6-bromo isomer, the OMe group is spatially close to H4. In the 8-bromo isomer, the OMe is also close to H4, but the chemical shift of the proton ortho to the Br will differ significantly (H7 in 6-Br vs H7 in 8-Br).

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